

Technical Guide: 3-Bromo-4-chloro-7-methoxyquinoline

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Compound of Interest

Compound Name: 3-Bromo-4-chloro-7-methoxyquinoline

CAS No.: 1203579-63-8

Cat. No.: B598101

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Executive Summary

3-Bromo-4-chloro-7-methoxyquinoline (CAS: 1203579-63-8) is a high-value heterocyclic intermediate primarily utilized in the discovery of tyrosine kinase inhibitors (TKIs). Its structural uniqueness lies in its tri-functionalized core: an electron-donating methoxy group at C7 that modulates ring basicity, a labile chlorine at C4 susceptible to nucleophilic aromatic substitution (

), and a bromine at C3 positioned for palladium-catalyzed cross-coupling. This guide details the rigorous IUPAC nomenclature, a self-validating synthetic protocol, and the chemoselective logic required to utilize this scaffold in drug development.

Nomenclature and Structural Analysis

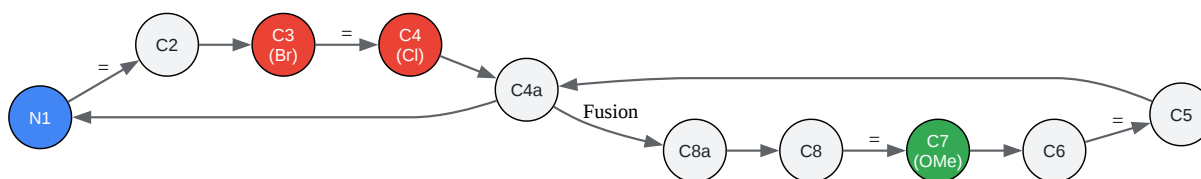
IUPAC Name Derivation

The name **3-bromo-4-chloro-7-methoxyquinoline** is derived systematically based on the fusion of a benzene ring and a pyridine ring.

- Parent Structure: Quinoline (benzo[
]pyridine).[1]
- Numbering Priority: The nitrogen atom is assigned position 1. Numbering proceeds through the pyridine ring to the ring junction, then through the benzene ring.
- Substituent Alphabetization: Bromo (B)
Chloro (C)
Methoxy (M).
- Locants:
 - N1: Heteroatom anchor.
 - C3: Bromine attachment (Pyridine ring).[2]
 - C4: Chlorine attachment (Pyridine ring).
 - C7: Methoxy group (Benzene ring).[3][4][5]

Structural Visualization

The following diagram illustrates the canonical numbering scheme and electronic environment.



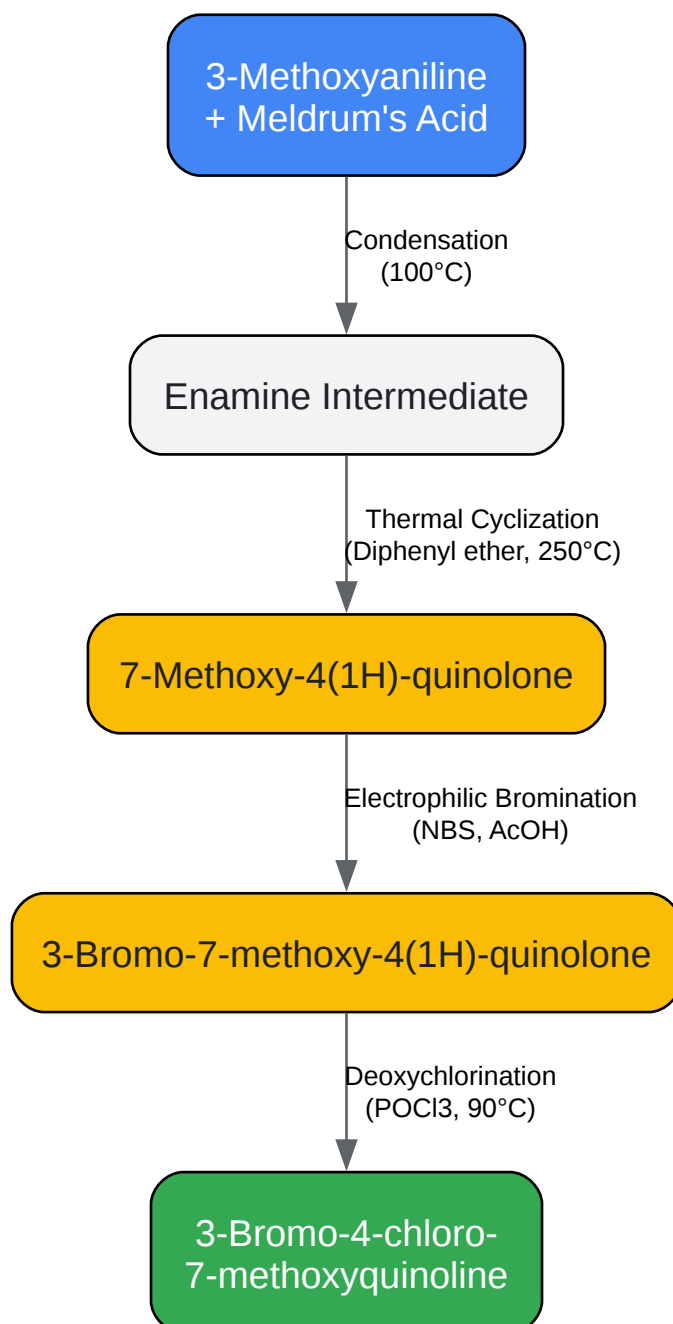
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Figure 1: Canonical numbering of the quinoline core. Red nodes indicate halogenation sites; Green indicates the electron-donating methoxy group.

Synthetic Protocol (Self-Validating System)

The synthesis of **3-bromo-4-chloro-7-methoxyquinoline** requires a sequential approach to avoid regioselectivity errors. The most robust route involves constructing the quinolone core, followed by electrophilic bromination, and finally nucleophilic chlorination.

Reaction Workflow



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Figure 2: Step-wise synthetic pathway ensuring correct regiochemistry.

Detailed Methodology

Step 1: Cyclization to 7-Methoxy-4-quinolone

Principle: The Gould-Jacobs reaction or Meldrum's acid condensation is used. The 3-methoxy group directs cyclization para to itself, but ortho cyclization is blocked or sterically disfavored, yielding the 7-methoxy isomer.

- Reagents: 3-Methoxyaniline, Meldrum's acid (or diethyl ethoxymethylenemalonate), Diphenyl ether.
- Validation: Formation of a solid precipitate upon cooling the high-temperature mixture.

H NMR should show a downfield doublet for the C2 proton (~7.8-8.0 ppm).

Step 2: C3-Bromination

Principle: The 4-quinolone system is electron-rich at C3 due to the enaminone character. Electrophilic aromatic substitution occurs exclusively at C3.

- Protocol: Dissolve 7-methoxy-4-quinolone in glacial acetic acid. Add N-Bromosuccinimide (NBS) (1.05 eq) portion-wise at room temperature.
- Causality: Adding NBS to the quinolone (before chlorination) is critical. If one attempts to brominate the 4-chloro derivative later, the deactivated pyridine ring resists electrophilic attack, leading to harsh conditions and side products.
- Validation: TLC (MeOH:DCM 1:9) shows the disappearance of the starting material. Mass spec (LCMS) confirms the [M+2] isotope pattern characteristic of bromine.

Step 3: C4-Chlorination (Deoxychlorination)

Principle: Conversion of the C4-carbonyl (tautomeric hydroxyl) to a chloride using Phosphorus Oxychloride (POCl₃).

- Protocol: Suspend the 3-bromo-7-methoxy-4-quinolone in neat

. Heat to reflux (approx. 105°C) for 2-3 hours.

- Safety Note: Quench carefully into ice water;

hydrolysis is violently exothermic.

- Validation: The product precipitates as a solid upon neutralization.

H NMR will show the loss of the N-H proton and a shift in the aromatic signals.

Chemoselectivity & Applications

This molecule is designed for divergent synthesis. The C3-Br and C4-Cl bonds possess distinct electronic properties that allow for sequential functionalization.

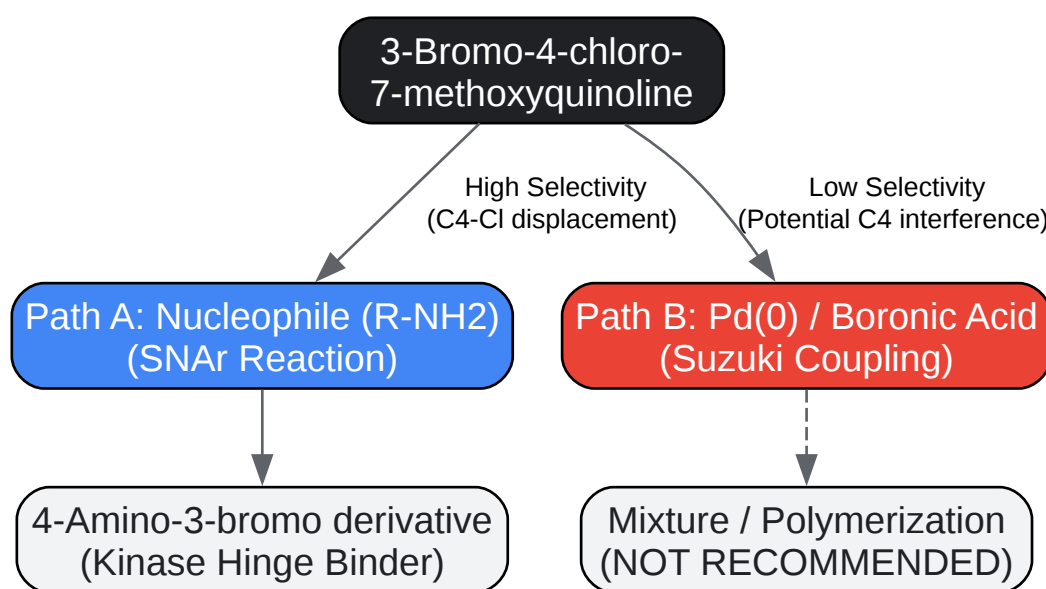
Reactivity Profile

Position	Substituent	Reactivity Type	Preferred Reaction	Mechanistic Driver
C4	Chlorine	High	(Nucleophilic Aromatic Substitution)	Activation by N1 (aza-effect) makes C4 highly electrophilic.
C3	Bromine	Moderate	Pd-Catalyzed Cross-Coupling	C-Br bond is weaker than C-Cl; preferred for oxidative addition after C4 is substituted.
C7	Methoxy	Low	Stable / Demethylation	Electron donor; stabilizes the benzene ring but deactivates at C5/C6/C8.

Divergent Workflow Logic

In drug discovery (specifically for kinase inhibitors like Lenvatinib analogs), the order of operations is non-negotiable:

- First: Displace the C4-Cl with an aniline or amine nucleophile ().^[6] The C3-Br remains intact because requires the activation provided by the ring nitrogen, which affects C4 much more strongly than C3.
- Second: Utilize the C3-Br for Suzuki or Sonogashira coupling to install solubilizing groups or heteroaryl tails.



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Figure 3: Chemoselective strategy. Path A is the standard industry route for functionalization.

References

- PubChem.**3-Bromo-4-chloro-7-methoxyquinoline** Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)
- IUPAC.Nomenclature of Organic Chemistry: IUPAC Recommendations and Preferred Names 2013 (Blue Book). Royal Society of Chemistry.^[7] Available at: [\[Link\]](#)

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